

3'-Iodo-5'-bromoacetophenone: Proper Disposal & Handling Procedures

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Compound of Interest

Compound Name: 3'-Iodo-5'-bromoacetophenone

CAS No.: 1003712-14-8

Cat. No.: B3032051

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Executive Summary & Immediate Action

Do not dispose of **3'-Iodo-5'-bromoacetophenone** down the drain or in general trash.

This compound is a Halogenated Organic substance.^{[1][2]} It requires strict segregation from non-halogenated solvents and oxidizers. Improper disposal risks regulatory non-compliance (EPA RCRA) and the formation of corrosive acid gases (HBr, HI) during standard incineration.

Immediate Disposal Classification:

- Solid Waste: Tag as "Hazardous Waste - Halogenated Organic Solid."
- Liquid Waste (Solutions): Dispose in "Halogenated Solvent" carboys (typically Green label).^[3]
- Spill Cleanup: Absorb with vermiculite; do not use water as a primary cleanup agent.

Chemical Profile & Hazard Identification

Understanding the substrate is the first step in safety. **3'-Iodo-5'-bromoacetophenone** is a di-halogenated aromatic ketone commonly used as a cross-coupling intermediate (e.g., Suzuki-Miyaura or Heck reactions).

Property	Data
Chemical Name	3'-Iodo-5'-bromoacetophenone
CAS Number	1003712-14-8
Molecular Formula	C ₈ H ₆ BrIO
Physical State	Solid (Pale yellow to off-white)
Primary Hazards	Skin Irritant (H315), Eye Irritant (H319), STOT SE 3 (H335)
Reactivity	Stable; incompatible with strong oxidizing agents and strong bases.
Waste Code (RCRA)	Not P/U listed; Characterized as D001 (if ignitable solvent used) or general Halogenated Organic.



Expert Insight: Unlike

-halo ketones (e.g., phenacyl bromide), which are potent lachrymators (tear gases), this ring-substituted isomer is less volatile. However, it remains a severe irritant. All handling must occur inside a certified fume hood to prevent sensitization.

The Logic of Segregation (Expertise & Experience)

Why do we strictly segregate this compound?

- Incineration Physics: Non-halogenated waste (e.g., acetone, ethanol) is often used as fuel blending for cement kilns. Halogenated waste (containing Br, I, Cl) cannot be used this way. [4] It requires high-temperature incineration ($>1100^{\circ}\text{C}$) with specific scrubbers to neutralize the acid gases (Hydrogen Bromide, Hydrogen Iodide) generated upon combustion.
- Cost Control: Mixing a single gram of **3'-Iodo-5'-bromoacetophenone** into a 20L drum of non-halogenated waste reclassifies the entire drum as halogenated, tripling the disposal cost.
- Chemical Incompatibility: Halogenated organic compounds can react violently with alkali metals or strong reducing agents. Segregation prevents accidental runaway reactions in waste storage areas.

Step-by-Step Disposal Protocols

Protocol A: Disposal of Pure Solid (Expired or Excess)

- Step 1: Transfer the solid compound into a wide-mouth polyethylene (HDPE) or glass jar.
- Step 2: Label the container immediately with a Hazardous Waste Tag. [2]
 - Constituents: "**3'-Iodo-5'-bromoacetophenone**" (Do not use abbreviations). [5]
 - Hazard Checkbox: Toxic, Irritant. [6][7]
- Step 3: Seal the lid tightly with parafilm to prevent vapor leakage.
- Step 4: Place the jar into the designated "Solid Hazardous Waste" bin. Do not bulk with silica gel or other solids unless authorized by EHS.

Protocol B: Disposal of Reaction Mixtures (Liquids)

If the compound is dissolved in a solvent (e.g., DCM, THF, DMF):

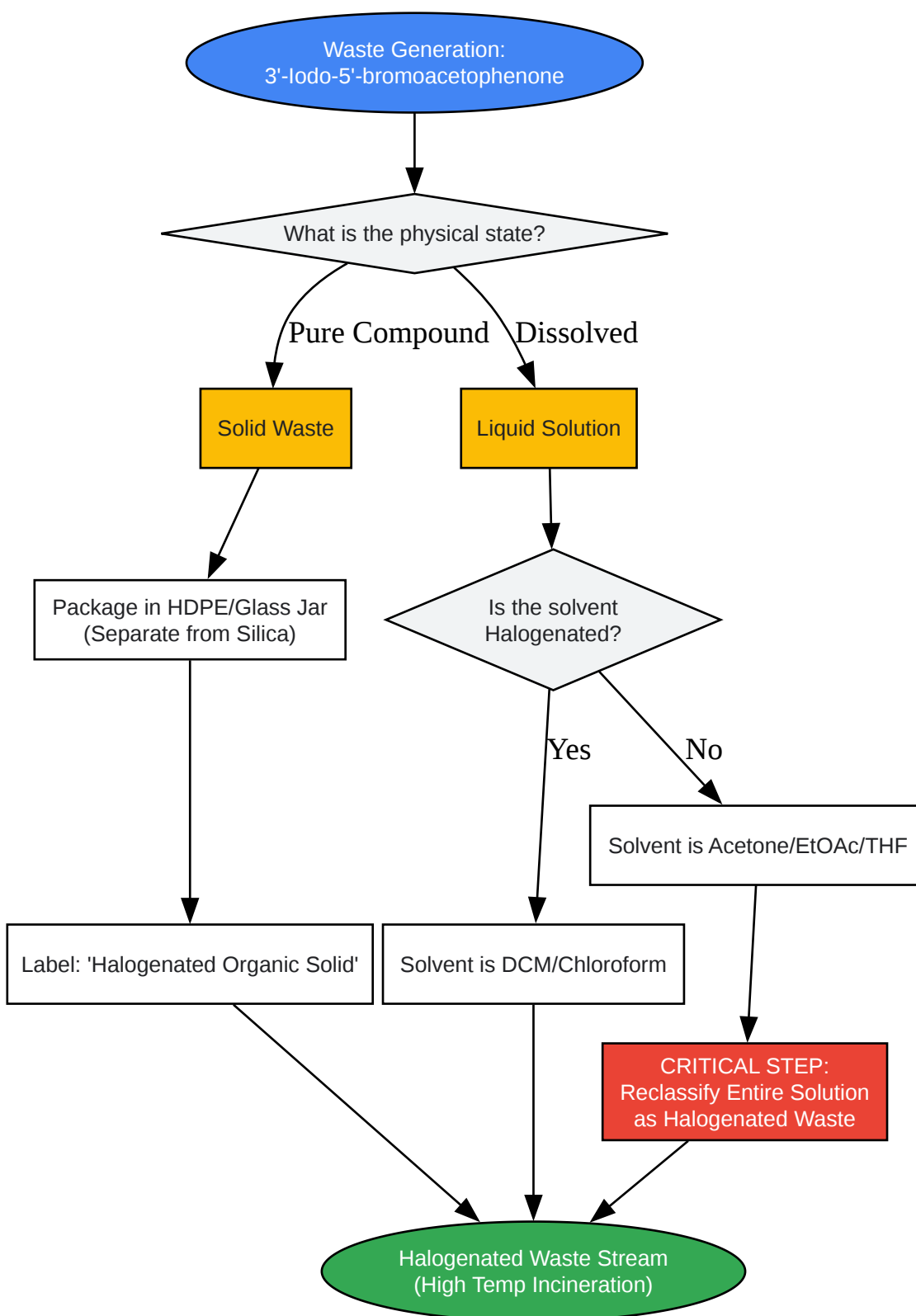
- Step 1: Identify the solvent.
 - If Halogenated (DCM, Chloroform): Pour directly into the Halogenated waste carboy.

- If Non-Halogenated (Acetone, Ethyl Acetate):^[4] Because it contains dissolved halogens (the solute), this solution must now be treated as Halogenated Waste.
- Step 2: Pour into the Halogenated Waste carboy.
- Step 3: Record the addition on the carboy's log sheet.

Protocol C: Contaminated Glassware & Rinsate

- Step 1: Rinse the glassware with a minimal amount of acetone or dichloromethane.
- Step 2: Collect this first rinse and dispose of it in the Halogenated Waste carboy.
- Step 3: Once the visible solid is removed, the glassware can be washed normally.

Visual Workflow: Disposal Decision Matrix



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Figure 1: Decision matrix for the segregation of halogenated aromatic ketones. Note the critical reclassification step for non-halogenated solvents containing the solute.

Regulatory Compliance & Grounding

Adherence to these protocols ensures compliance with the Resource Conservation and Recovery Act (RCRA).

- **Cradle-to-Grave Responsibility:** As the generator, you are responsible for the waste until it is destroyed. Proper labeling prevents downstream accidents at the Treatment, Storage, and Disposal Facility (TSDF).
- **Satellite Accumulation:** Store waste containers at or near the point of generation. Keep containers closed unless adding waste [1].

Emergency Procedures

- **Eye Contact:** Rinse immediately with water for 15 minutes.
- **Skin Contact:** Wash with soap and water.[7] Do not use ethanol (may increase absorption).
- **Spill:** Ventilate area.[8][9] Wear nitrile gloves and N95/P100 respirator if dust is present. Sweep up carefully to avoid dust generation.

References

- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Generator Guidelines. 40 CFR Part 262. Available at: [\[Link\]](#)
- National Institutes of Health (PubChem).Compound Summary: 3'-Bromoacetophenone (Analogous Hazard Data). Available at: [\[Link\]](#)
- American Chemical Society (ACS).Identifying and Evaluating Hazards in Research Laboratories. ACS Center for Lab Safety. Available at: [\[Link\]](#)

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Sources

- [1. downloads.regulations.gov](https://downloads.regulations.gov) [downloads.regulations.gov]
- [2. campusoperations.temple.edu](https://campusoperations.temple.edu) [campusoperations.temple.edu]
- [3. bucknell.edu](https://bucknell.edu) [bucknell.edu]
- [4. hazardouswasteexperts.com](https://hazardouswasteexperts.com) [hazardouswasteexperts.com]
- [5. kemcal.com](https://kemcal.com) [kemcal.com]
- [6. chemicalbook.com](https://chemicalbook.com) [chemicalbook.com]
- [7. fishersci.com](https://fishersci.com) [fishersci.com]
- [8. 8.1 Organic solvent waste | Kemicentrum](https://www.kemicentrum.lu.se/8.1-Organic-solvent-waste) [[kc.lu.se](https://www.kemicentrum.lu.se/8.1-Organic-solvent-waste)]
- [9. fishersci.com](https://fishersci.com) [fishersci.com]
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